

"Ethyl 5-(thiophen-2-yl)isoxazole-3-carboxylate" literature review

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Compound of Interest

Compound Name: Ethyl 5-(thiophen-2-yl)isoxazole-3-carboxylate

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An In-Depth Technical Guide to Ethyl 5-(thiophen-2-yl)isoxazole-3-carboxylate

Ethyl 5-(thiophen-2-yl)isoxazole-3-carboxylate is a heterocyclic compound that serves as a significant building block in the realms of medicinal chemistry and drug discovery.^[1] Its structure, which incorporates both a thiophene and an isoxazole ring, makes it a valuable scaffold for developing novel therapeutic agents.^[2] Research has highlighted that the inclusion of a thiophene moiety can enhance the pharmacological potential of the isoxazole core, particularly in the development of antimicrobial and anticancer agents.^{[2][3][4]} This technical guide provides a comprehensive overview of its synthesis, physicochemical properties, biological activities, and experimental protocols for its evaluation.

Physicochemical Properties

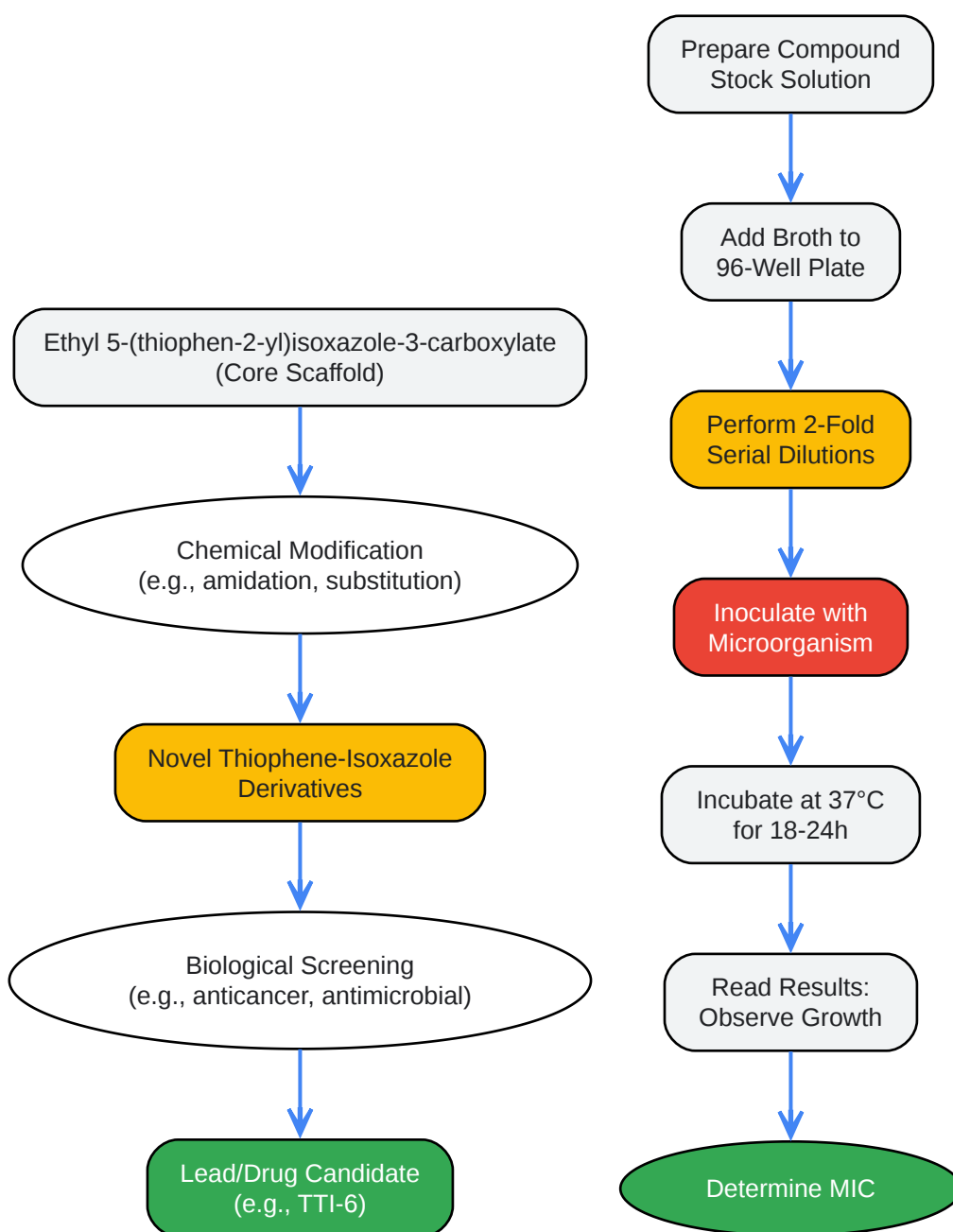
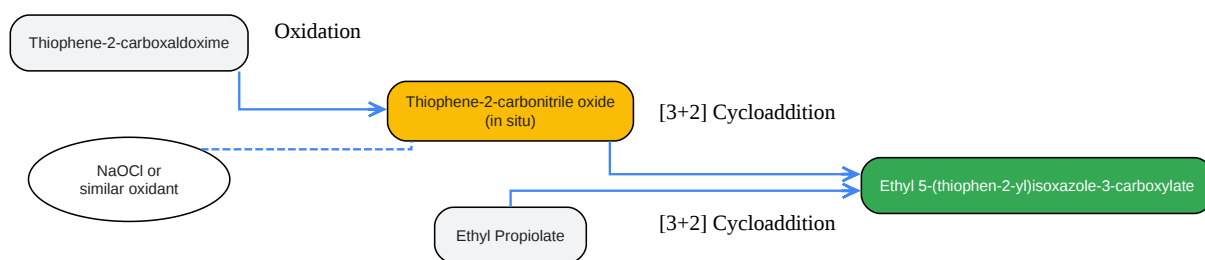
Ethyl 5-(thiophen-2-yl)isoxazole-3-carboxylate is commercially available and is utilized as a reagent in organic synthesis.^[1] Its key identifying and physical properties are summarized below.

Property	Value	Reference
CAS Number	90924-54-2	[5]
Molecular Formula	C ₁₀ H ₉ NO ₃ S	[1][5]
Molecular Weight	223.25 g/mol	[1][5]
Appearance	White to Orange to Green powder to crystal	
Melting Point	48-51 °C	[5]
SMILES	CCOC(=O)C1=NOC(=C1)C2=CC=CS2	[5]
InChIKey	YPIUQIUZEYMWAX-UHFFFAOYAS	[5]

Synthesis and Reaction Mechanisms

The primary method for synthesizing the isoxazole ring system is through a 1,3-dipolar cycloaddition reaction.[6][7][8] This reaction typically involves the in situ generation of a nitrile oxide from an aldoxime, which then reacts with an alkyne (a dipolarophile) to form the five-membered isoxazole ring.[8][9][10]

For the synthesis of **ethyl 5-(thiophen-2-yl)isoxazole-3-carboxylate**, the key precursors are thiophene-2-carboxaldoxime (to generate thiophene-2-carbonitrile oxide) and ethyl propiolate.



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